

AGI-41998 solubility and stability issues

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Compound of Interest

Compound Name: AGI-41998

Cat. No.: B10830203

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AGI-41998 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, stability, and handling of **AGI-41998**, a potent and brain-penetrant inhibitor of methionine adenosyltransferase 2A (MAT2A).

Frequently Asked Questions (FAQs)

Q1: What is **AGI-41998** and what is its mechanism of action?

A1: **AGI-41998** is a potent, selective, and orally active inhibitor of methionine adenosyltransferase 2A (MAT2A) with an IC₅₀ of 22 nM.[1][2] MAT2A is a critical enzyme that catalyzes the formation of S-adenosylmethionine (SAM), the primary methyl donor for a wide range of cellular methylation reactions essential for cell proliferation and survival. By inhibiting MAT2A, **AGI-41998** disrupts these methylation processes, which can be particularly effective in cancers with specific metabolic vulnerabilities, such as those with MTAP gene deletion.[3]

Q2: What are the primary research applications for **AGI-41998**?

A2: **AGI-41998** is primarily used in cancer research, particularly for studying tumors with homozygous MTAP deletion.[3] Its brain-penetrant nature also makes it a valuable tool for investigating the role of SAM modulation in the central nervous system (CNS).[4][5]

Q3: How should I store **AGI-41998**?

A3: Proper storage is crucial to maintain the integrity of **AGI-41998**. Recommendations are provided in the table below.

Troubleshooting Guides

Issue: Difficulty Dissolving AGI-41998

- Problem: The compound is not fully dissolving in the chosen solvent.
- Troubleshooting Steps:
 - Increase Temperature: Gently warm the solution to 37°C.[\[4\]](#)
 - Sonication: Use an ultrasonic bath to aid dissolution.[\[4\]](#)
 - Use Fresh Solvent: For DMSO stock solutions, use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.[\[2\]](#)
 - Review Solvent Choice: Ensure you are using a recommended solvent. For aqueous solutions, the use of co-solvents may be necessary.

Issue: Compound Precipitation in Cell Culture Media

- Problem: A precipitate forms when the DMSO stock solution is diluted into aqueous cell culture media.
- Troubleshooting Steps:
 - Limit DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is less than 0.5% to avoid both precipitation and cellular toxicity.
 - Stepwise Dilution: Perform serial dilutions in your culture medium rather than a single large dilution to minimize rapid changes in solvent polarity.
 - Pre-warm Media: Warm the cell culture media to 37°C before adding the **AGI-41998** stock solution.

Data and Protocols

Physicochemical and Solubility Data

Property	Value	Citation
Molecular Weight	505.29 g/mol	[4]
Formula	C ₂₂ H ₁₆ BrF ₃ N ₄ O ₂	[4]
Appearance	Light yellow to yellow solid	[2]
Purity	>98% (HPLC)	
Solubility in DMSO	83.33 mg/mL (164.92 mM)	[2][4]
10 mM	[1]	
Solubility in Other Solvents	Data not publicly available. Generally insoluble in aqueous solutions.	

Stability and Storage

Form	Storage Temperature	Shelf Life	Notes	Citation
Solid Powder	-20°C	3 years	Store in a dry, dark place.	[2]
4°C	6 months	For short-term storage.		
In Solvent (DMSO)	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.	[2]
-20°C	1 month	For short-term storage.	[2]	

Note: Information on stability with regards to pH, light, and freeze-thaw cycles is not publicly available. It is recommended to protect solutions from light and to aliquot stock solutions to minimize freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weigh the Compound:** Accurately weigh out the required amount of **AGI-41998** powder. For 1 mg of **AGI-41998** (MW: 505.29), you will need 197.91 μ L of DMSO to make a 10 mM solution.
- **Add Solvent:** Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **AGI-41998** powder.
- **Aid Dissolution:** If necessary, gently warm the vial to 37°C and use an ultrasonic bath until the solution is clear and all solid has dissolved.[\[4\]](#)
- **Storage:** Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C for up to 6 months.[\[2\]](#)

Protocol 2: In Vivo Formulation (for oral administration)

This protocol is adapted from a published study and may require optimization for your specific experimental needs.[\[2\]](#)

- **Prepare a Concentrated Stock:** Prepare a 20.8 mg/mL stock solution of **AGI-41998** in DMSO.
- **Add Co-solvents:** For a 1 mL final volume, take 100 μ L of the 20.8 mg/mL DMSO stock solution and add it to 400 μ L of PEG300. Mix thoroughly.
- **Add Surfactant:** Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- **Final Dilution:** Add 450 μ L of saline to bring the final volume to 1 mL. The final concentration will be approximately 2.08 mg/mL.
- **Administration:** This formulation should be prepared fresh for each use and administered orally.

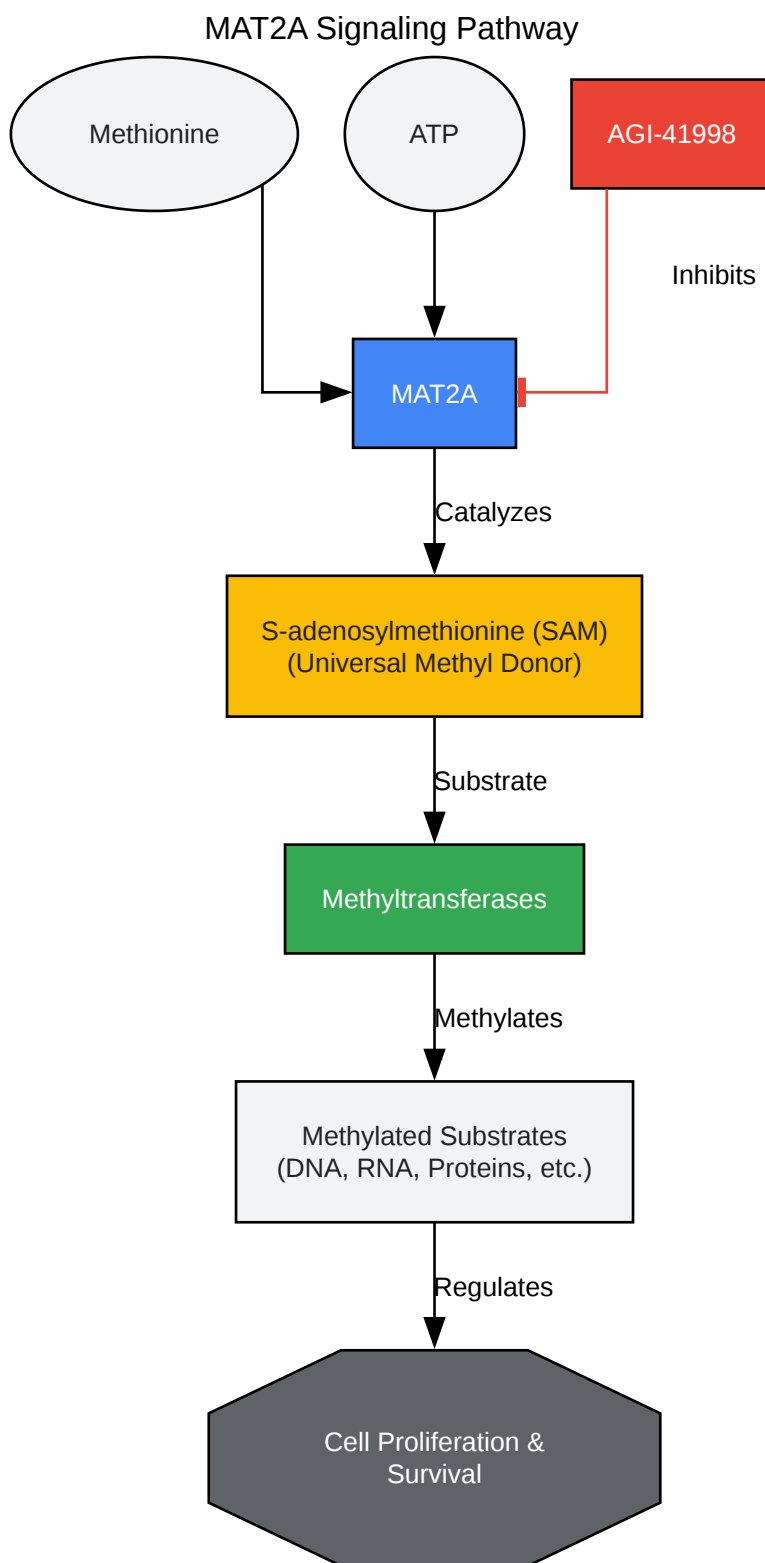
Protocol 3: In Vitro MAT2A Enzyme Inhibition Assay

This is a general protocol for a colorimetric assay to measure MAT2A activity.

- Prepare Reagents:
 - Assay Buffer: 50 mM Tris-HCl, 50 mM KCl, 10 mM MgCl₂, pH 8.0.
 - Substrates: L-Methionine and ATP.
 - Enzyme: Recombinant human MAT2A.
 - Detection Reagent: A phosphate-detecting reagent (e.g., malachite green-based).
- Compound Dilution: Prepare a serial dilution of **AGI-41998** in DMSO. The final DMSO concentration in the assay should not exceed 1%.
- Assay Procedure (384-well plate format): a. Add 100 nL of the diluted **AGI-41998** or DMSO (vehicle control) to the appropriate wells. b. Add 2.5 µL of MAT2A enzyme solution and incubate for 30 minutes at room temperature. c. Initiate the reaction by adding a mixture of ATP and L-Methionine (final concentrations of 100 µM each). Incubate for 30 minutes at room temperature. d. Stop the reaction and detect the generated phosphate by adding 20 µL of the colorimetric detection reagent. e. Incubate for 30 minutes at room temperature and measure the absorbance at 620 nm.
- Data Analysis: Calculate the percent inhibition for each concentration of **AGI-41998** and determine the IC₅₀ value.

Visualizations

MAT2A Signaling Pathway

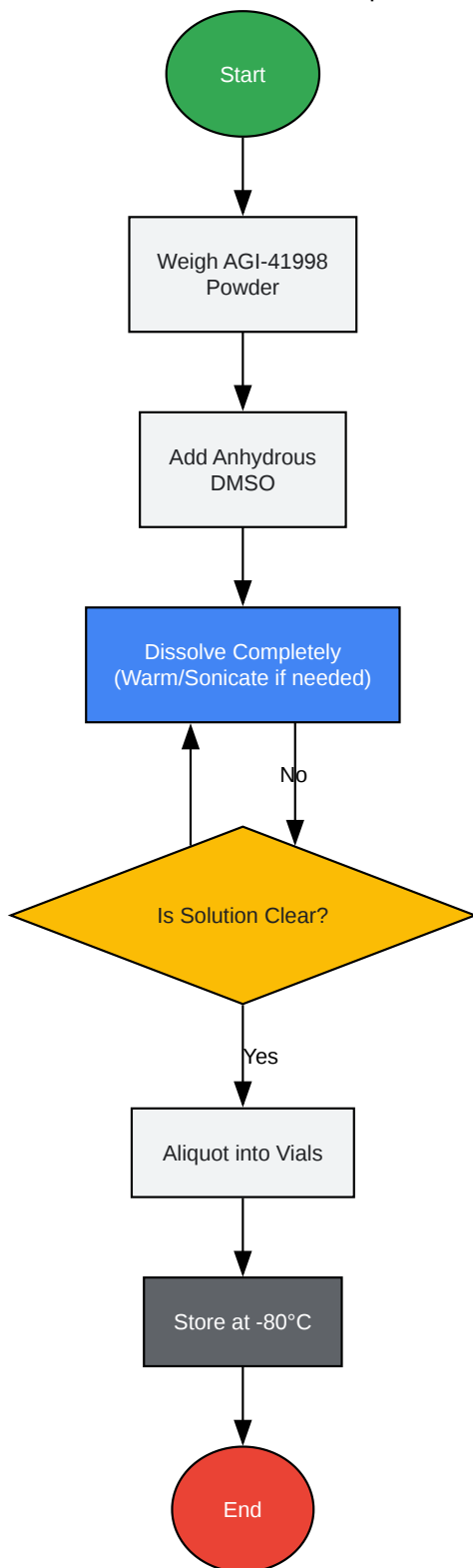


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Caption: The role of MAT2A in cellular methylation and its inhibition by **AGI-41998**.

AGI-41998 Stock Solution Preparation Workflow

AGI-41998 Stock Solution Preparation

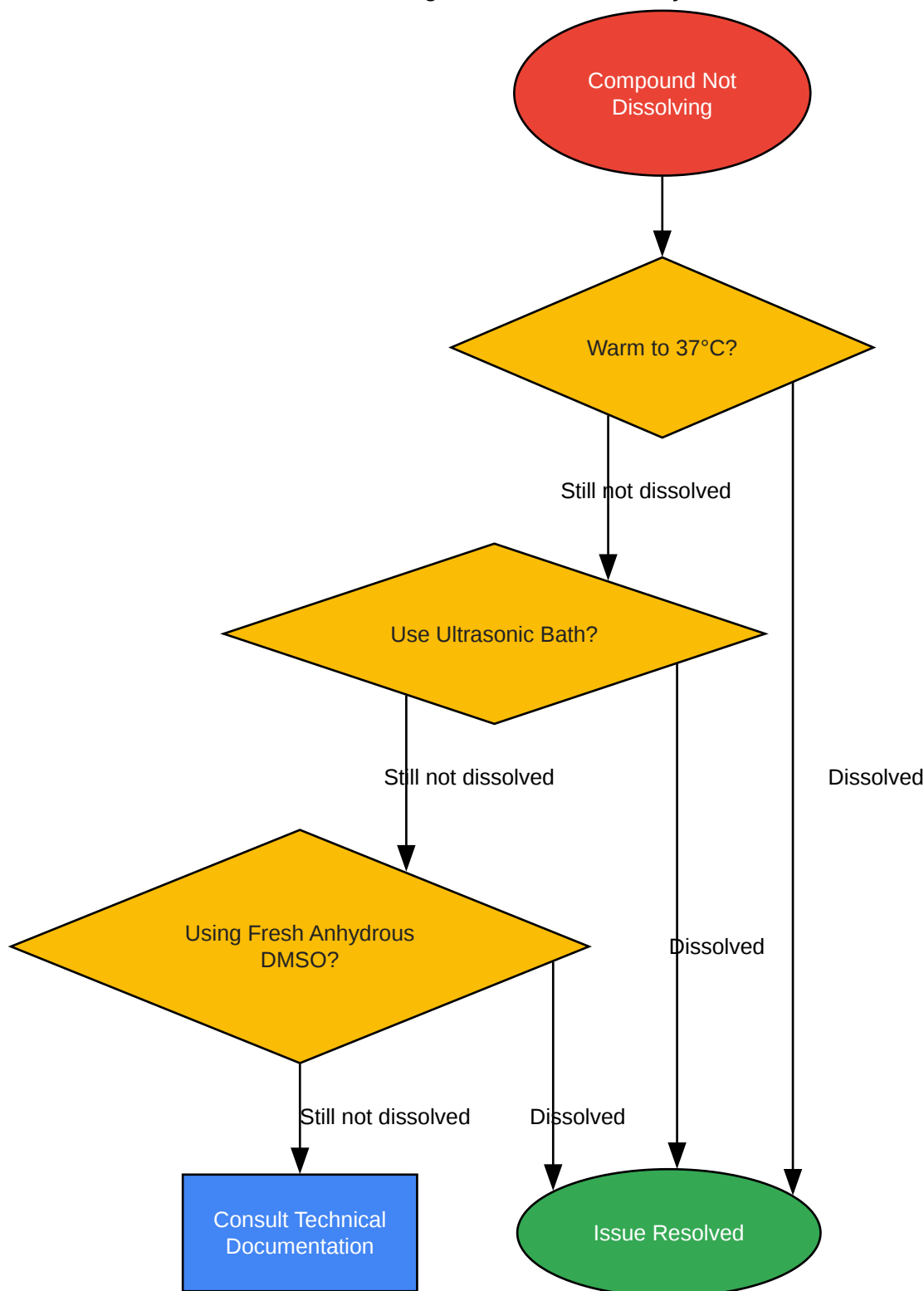


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Caption: A step-by-step workflow for preparing **AGI-41998** stock solutions.

Troubleshooting Logic for Solubility Issues

Troubleshooting AGI-41998 Solubility



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Caption: A logical flow for troubleshooting common solubility issues with **AGI-41998**.

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References

- 1. AGI-41998 | MAT2A inhibitor | Probechem Biochemicals [probechem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Discovery of Potent and Oral Bioavailable MAT2A Inhibitors for the Treatment of MTAP-Deleted Tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. file.glpbio.com [file.glpbio.com]
- 5. Leveraging Structure-Based Drug Design to Identify Next-Generation MAT2A Inhibitors, Including Brain-Penetrant and Peripherally Efficacious Leads - PubMed [pubmed.ncbi.nlm.nih.gov]
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